

Application of OSS_128167 in diffuse large B-cell lymphoma research.

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Compound of Interest

Compound Name: OSS_128167

Cat. No.: B15608599

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Diffuse large B-cell lymphoma (DLBCL) is the most prevalent type of non-Hodgkin lymphoma, characterized by its aggressive nature and heterogeneous clinical outcomes.[1][2] Standard chemoimmunotherapy regimens, while effective for many, result in relapse or refractory disease in a significant portion of patients, underscoring the urgent need for novel therapeutic strategies.[3] Recent research has identified Sirtuin 6 (Sirt6), a NAD⁺ dependent deacetylase and ADP-ribosylase, as a key player in the pathogenesis and progression of various cancers, including DLBCL.[4] The small molecule inhibitor, **OSS_128167**, has emerged as a specific and potent tool for targeting Sirt6, demonstrating significant anti-tumor activity in preclinical models of DLBCL.[4][5]

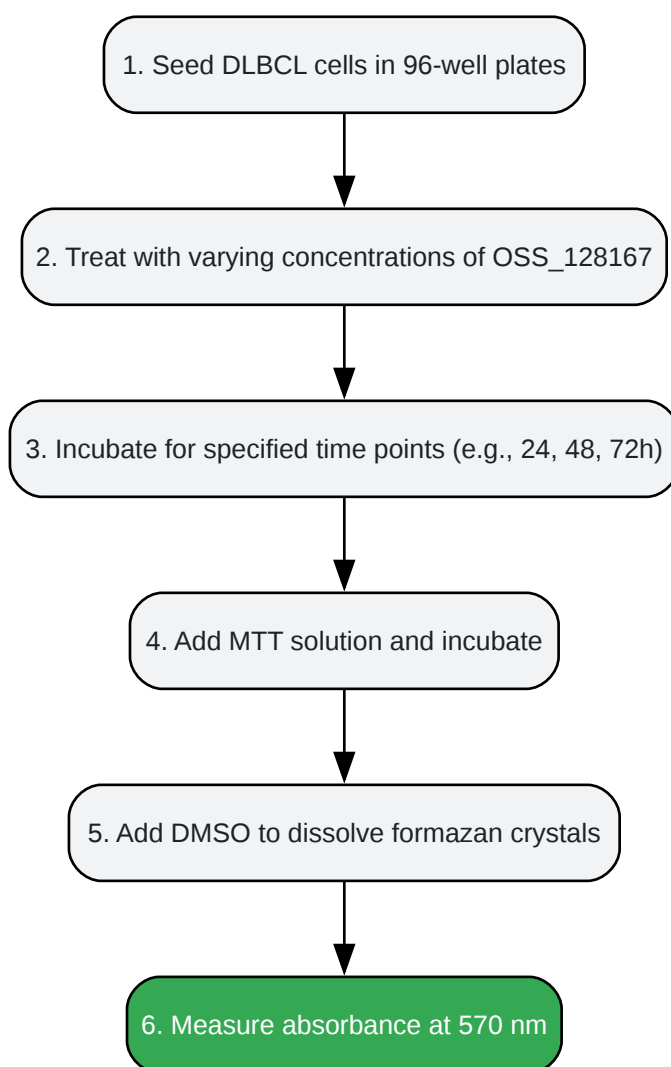
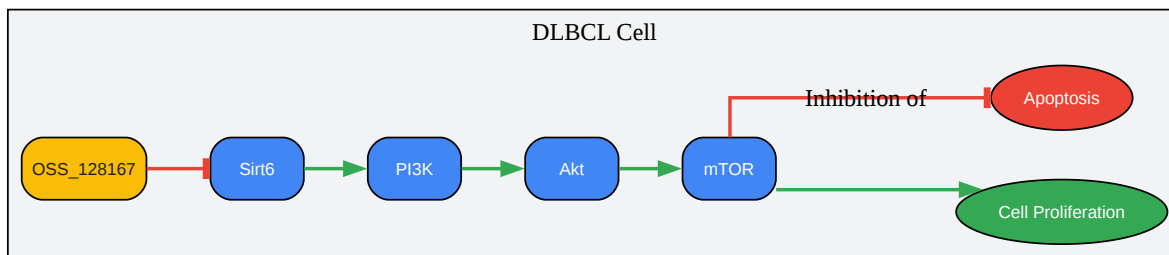
These application notes provide a comprehensive overview of the use of **OSS_128167** in DLBCL research, including its mechanism of action, protocols for key experiments, and a summary of quantitative data from preclinical studies.

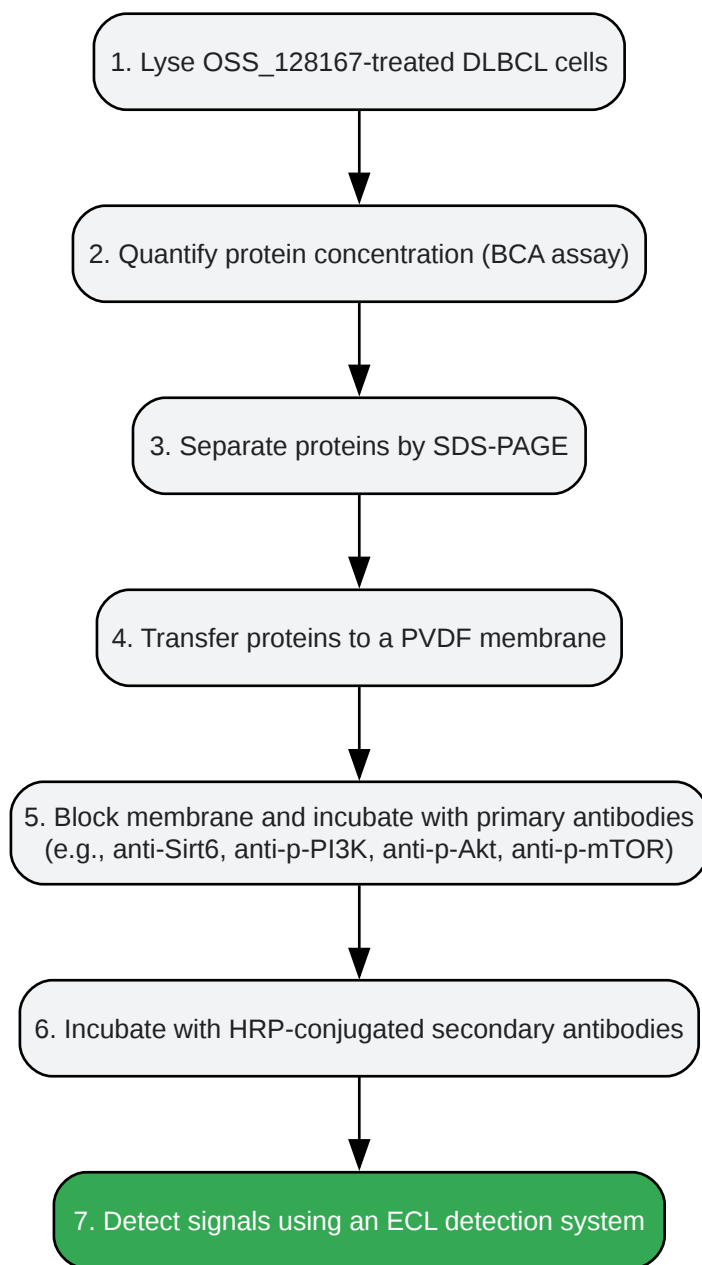
Mechanism of Action

OSS_128167 is a selective inhibitor of Sirt6.^{[6][7]} In DLBCL, Sirt6 has been identified as an oncogene, with its overexpression correlating with poorer patient outcomes.^{[4][5]} Sirt6 promotes tumorigenesis by activating the PI3K/Akt/mTOR signaling pathway.^{[4][5]} By inhibiting Sirt6, **OSS_128167** effectively downregulates this critical survival pathway, leading to a cascade of anti-lymphoma effects.^{[4][5]} These effects include the inhibition of cell proliferation, induction of apoptosis, and cell cycle arrest.^{[4][5]} Furthermore, **OSS_128167** has been shown to enhance the cytotoxic effects of conventional chemotherapeutic agents used in DLBCL treatment, such as doxorubicin (Adriamycin) and bendamustine.^{[4][8]}

Signaling Pathway

The inhibitory effect of **OSS_128167** on Sirt6 leads to the downregulation of the PI3K/Akt/mTOR signaling pathway, a central regulator of cell growth, proliferation, and survival in DLBCL.





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